

Technical Analysis: 5-Bromo-2-nitrobenzamide

Structural Elucidation via NMR

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Compound of Interest

Compound Name: 5-Bromo-2-nitrobenzamide

CAS No.: 89642-23-9

Cat. No.: B1267391

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Executive Summary

5-Bromo-2-nitrobenzamide (CAS: 54321-80-1) serves as a regiochemical scaffold in medicinal chemistry. Its structural integrity is defined by the specific arrangement of three functional groups—amide, nitro, and bromide—around a benzene core. This guide provides a definitive protocol for verifying its identity, assessing regioisomeric purity, and detecting common synthetic impurities using 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy.

Molecular Architecture & Spin System

Before analysis, the spin system must be mapped to anticipate signal multiplicity. The compound possesses a 1,2,4-trisubstituted aromatic system (if viewing the ring carbons) or, more accurately, a 1,2,5-substitution pattern relative to the amide at position 1.

- Position 1: Carboxamide (-CONH

)

- Position 2: Nitro (-NO

)[1][2][3]

- Position 5: Bromide (-Br)[1][2][3][4][5][6][7][8]

Proton Environments:

- H3: Ortho to the electron-withdrawing nitro group. Expected to be the most deshielded (downfield) aromatic signal.
- H4: Meta to the nitro group, ortho to the bromide.
- H6: Ortho to the amide, meta to the bromide.
- Amide NH

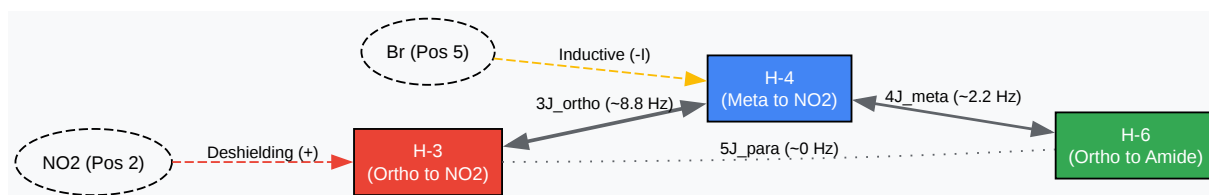
: Exchangeable protons, typically non-equivalent in DMSO-
due to restricted C-N bond rotation.

Visualization: Coupling Network

The following diagram illustrates the scalar coupling (

-coupling) network expected in the

¹H NMR spectrum.



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Figure 1: Scalar coupling network showing the connectivity between aromatic protons H3, H4, and H6.

Experimental Methodology

Sample Preparation

The choice of solvent is critical.^{[9][10]} Chloroform (

) is often unsuitable due to the poor solubility of primary benzamides and the quadrupole broadening effects of the nitro group.

- Recommended Solvent: Dimethyl sulfoxide-

(DMSO-

).

- Concentration: 10–15 mg in 0.6 mL solvent.

- Temperature: 298 K (25°C).

Instrument Parameters

- Frequency: 400 MHz or higher recommended to resolve H4/H6 splitting.

- Pulse Sequence: Standard zg30 or zg90.

- Relaxation Delay (D1): Set to

seconds to ensure accurate integration of the aromatic protons relative to the broad amide signals.

- Scans (NS): 16–32 scans for

H; 1024+ scans for

C.

¹H NMR Analysis (The Fingerprint)

In DMSO-

, the spectrum displays three distinct aromatic signals and two broad amide singlets.

Table 1: ¹H NMR Assignment (400 MHz, DMSO-_d6)

Position	Chemical Shift (, ppm)	Multiplicity	Coupling Constant (, Hz)	Assignment Logic
NH	8.20 – 8.30	Broad Singlet	-	Amide proton trans to carbonyl oxygen (H- bonded to solvent).
H-3	8.05 – 8.15	Doublet ()		Ortho to strong EWG (-NO). Most downfield aromatic.
H-4	7.85 – 7.95	Doublet of Doublets ()	,	Couplings to both ortho-H3 and meta-H6.
H-6	7.65 – 7.75	Doublet ()		Ortho to Amide. Only shows meta coupling (H3 is para).
NH	7.60 – 7.70	Broad Singlet	-	Amide proton cis to carbonyl oxygen.

Key Diagnostic Feature: The H-4 signal appears as a "doublet of doublets" (dd). If this signal appears as a triplet or simple doublet, it indicates a substitution error (e.g., 4-bromo isomer or 3-bromo isomer).

C NMR Analysis

The

C spectrum confirms the carbon skeleton.[6][11] The presence of the nitro group makes C-2 and C-3 significantly deshielded, while the C-Br carbon is shielded relative to a protonated carbon.

Table 2: C NMR Assignment (100 MHz, DMSO-)

Carbon Type	Shift (, ppm)	Assignment	Note
C=O	166.0 – 167.5	Amide Carbonyl	Characteristic amide region.
C-NO	144.0 – 146.0	C-2 (Quaternary)	Weak intensity due to lack of NOE and long T1.
C-H	133.0 – 135.0	C-4 / C-6	Aromatic CH signals.
C-H	126.0 – 128.0	C-3	Ortho to NO .
C-Subst	134.0 – 136.0	C-1 (Quaternary)	Ipso to Amide.
C-Br	122.0 – 124.0	C-5 (Quaternary)	Upfield shift due to "Heavy Atom Effect" of Bromine.

Structural Validation Workflow (2D NMR)

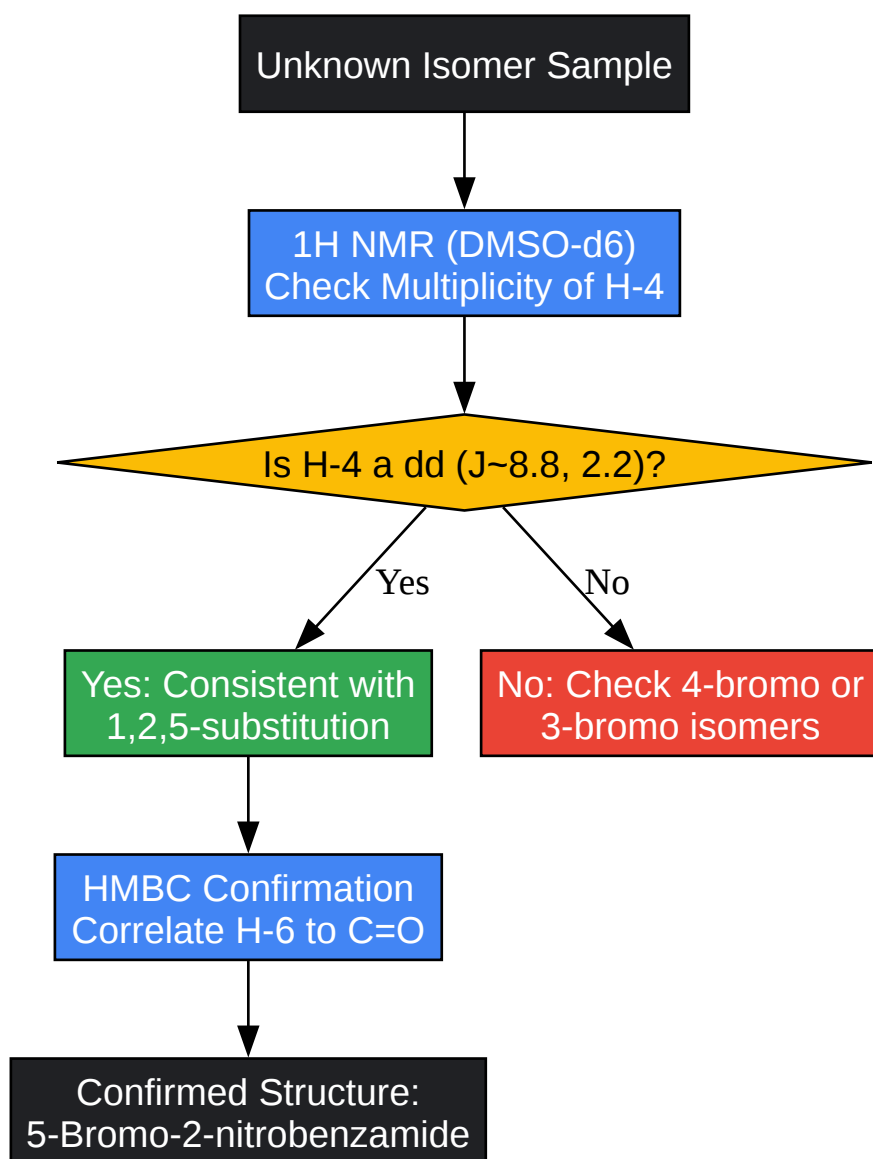
To unequivocally prove the regiochemistry (distinguishing 5-bromo-2-nitro from 4-bromo-2-nitro), a 2D HMBC (Heteronuclear Multiple Bond Correlation) experiment is required.

Logic Flow for Regiochemistry:

- Identify C=O: The carbonyl peak (~167 ppm).
- HMBC Correlation: Look for a 3-bond correlation () from H-6 to C=O.
- Confirm H-6: Once H-6 is identified via the carbonyl, check its coupling in 1D.

- Result: If H-6 is a doublet (

Hz), it has a meta partner (H-4) but no ortho partner. This confirms the 1,2,5-substitution pattern. (In a 4-bromo isomer, H-6 would be a doublet of doublets or doublet with ortho coupling).



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Figure 2: Decision tree for verifying the regiochemistry of **5-bromo-2-nitrobenzamide**.

Impurity Profiling

During synthesis (typically bromination of 2-nitrobenzamide or nitration of 3-bromobenzamide), specific byproducts occur.

A. 5-Bromo-2-nitrobenzoic Acid (Hydrolysis Impurity)

- Cause: Moisture in reaction or aggressive workup.
- NMR Sign: Loss of broad NH singlets. Appearance of a very broad -COOH proton (>13.0 ppm).
- Shift Change: H-6 shifts slightly downfield due to the greater electron-withdrawing nature of the acid vs. the amide.

B. 5-Bromo-2-nitrobenzonitrile (Dehydration Impurity)

- Cause: Excessive heating with dehydrating agents (e.g., SOCl₂).
- NMR Sign: Complete loss of NH signals.
- ¹³C Sign: Appearance of a Nitrile (CN) carbon at ~117 ppm.
- Symmetry: The aromatic signals often sharpen as the quadrupole broadening from the amide is removed.

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- To cite this document: BenchChem. [Technical Analysis: 5-Bromo-2-nitrobenzamide Structural Elucidation via NMR]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267391/docs#technical-analysis-5-bromo-2-nitrobenzamide-structural-elucidation-via-nmr>]

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